

# Inter-laboratory comparison of 3-Ethyl-5-methylphenol quantification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Ethyl-5-methylphenol

Cat. No.: B1664131

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An Inter-laboratory Comparison of **3-Ethyl-5-methylphenol** Quantification: A Comparative Guide

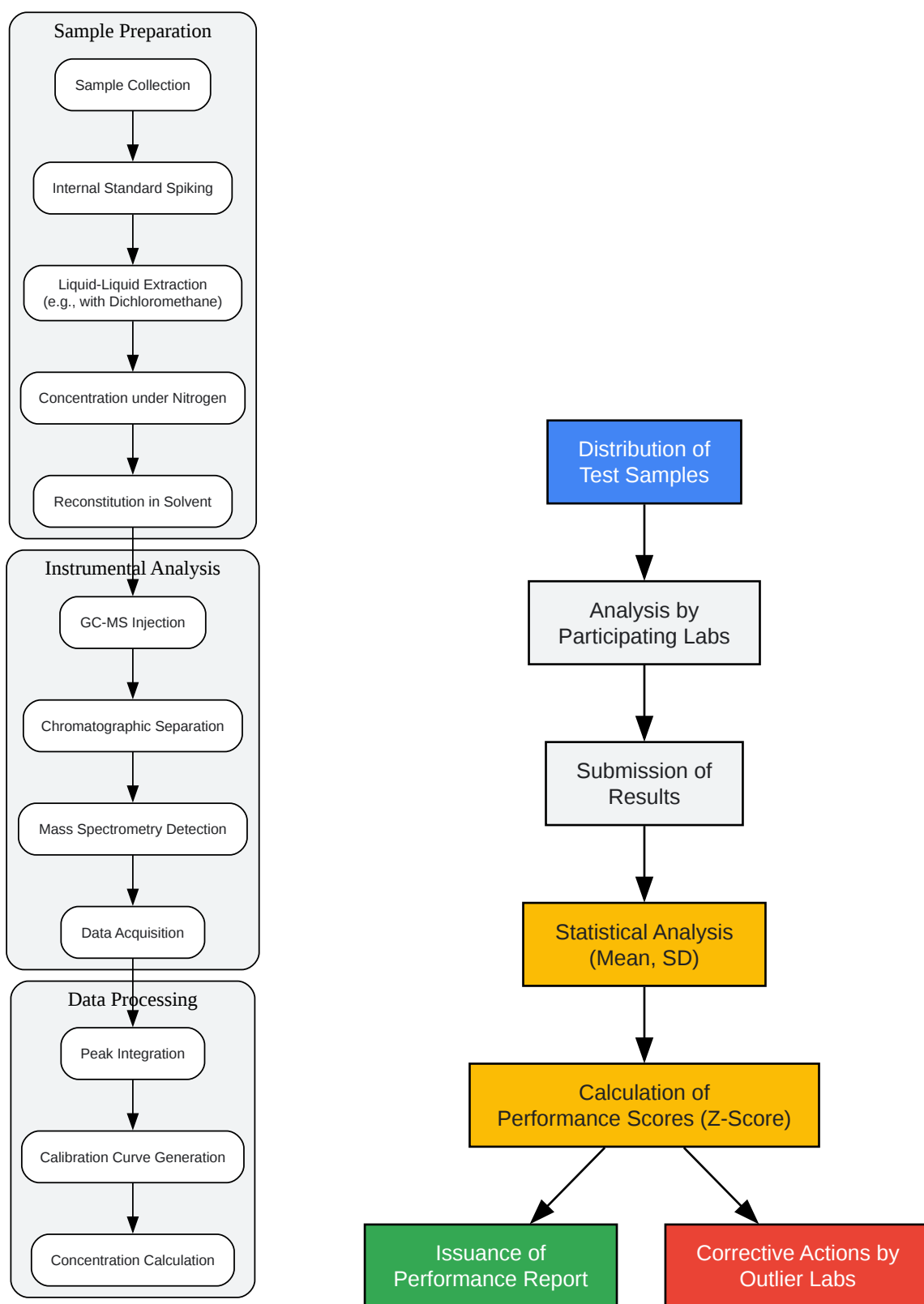
This guide provides a comparative overview of methodologies and hypothetical performance data for the quantification of **3-Ethyl-5-methylphenol**, a key analyte in various research and development sectors. The data presented herein is synthesized from established analytical practices to offer a benchmark for laboratories engaged in the analysis of phenolic compounds.

## Introduction

**3-Ethyl-5-methylphenol** is a substituted phenol with applications in the chemical and pharmaceutical industries. Accurate and precise quantification of this compound is critical for quality control, safety assessment, and research applications. This guide outlines a common analytical workflow and presents a comparative data table to illustrate typical inter-laboratory performance metrics.

## Experimental Workflow

The quantification of **3-Ethyl-5-methylphenol** typically involves sample preparation followed by instrumental analysis. A generalized workflow is presented below.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)